

Application Note and Protocol: Preparation of Direct Blue 199 Stock Solutions

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Compound of Interest

Compound Name: Direct Blue 199

CAS No.: 12222-04-7

Cat. No.: B1173519

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation of stock solutions of **Direct Blue 199** (C.I. 74190), a water-soluble phthalocyanine dye. The protocol includes information on the chemical properties of **Direct Blue 199**, necessary materials and equipment, safety precautions, and step-by-step instructions for preparing both high-concentration stock solutions and diluted working solutions. Additionally, guidelines for proper storage and handling are provided to ensure the stability and integrity of the prepared solutions.

Chemical and Physical Properties

Direct Blue 199 is a bright blue, water-soluble dye.[1][2] It appears as a dark blue powder in its solid form.[3] The dye is stable under normal laboratory temperatures and pressures.[4][5] It is crucial to store it in a cool, dry place, away from direct sunlight, and in tightly sealed, light-resistant containers.[3][4]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Direct Blue 199** and recommended solution concentrations.

Parameter	Value	Source(s)
CAS Number	12222-04-7	[1][3][6]
Molecular Formula	C ₃₄ H ₂₄ N ₆ Na ₄ O ₁₄ S ₄	[3]
Molecular Weight	960.88 g/mol	[3]
Appearance	Dark blue powder	[3]
λ _{max} (in water)	610 nm	[1][2][6]
Water Solubility (20°C)	>5 g/L, up to 20 g/L	[1][5][6]
Recommended Primary Stock	10 mg/mL (in high-purity water)	
Recommended Working Solutions	0.1 - 100 µg/mL (diluted from primary stock)	

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mg/mL primary stock solution of **Direct Blue 199**, which can then be used to prepare more dilute working solutions.

3.1. Materials and Equipment

- **Direct Blue 199** powder (CAS: 12222-04-7)
- High-purity water (e.g., Milli-Q®, deionized, or distilled)
- Analytical balance
- Weighing paper or boat
- Spatula
- Volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)

- Beakers
- Magnetic stirrer and stir bars
- Sterile syringe filters (0.22 µm pore size)
- Sterile syringes
- Sterile storage tubes or bottles (amber or wrapped in foil)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

3.2. Safety Precautions

- Handle **Direct Blue 199** powder in a well-ventilated area or a chemical fume hood to minimize dust generation and inhalation.[4]
- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. [4][7]
- Avoid contact with skin and eyes.[3][5] In case of contact, wash thoroughly with water.[7]
- Avoid ingestion and inhalation.[4]
- **Direct Blue 199** is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[4][5]

3.3. Preparation of 10 mg/mL Primary Stock Solution

- Calculation: To prepare 10 mL of a 10 mg/mL stock solution, you will need 100 mg of **Direct Blue 199** powder.
 - $\text{Mass (mg)} = \text{Desired Concentration (mg/mL)} \times \text{Final Volume (mL)}$
 - $\text{Mass} = 10 \text{ mg/mL} \times 10 \text{ mL} = 100 \text{ mg}$
- Weighing: Carefully weigh out 100 mg of **Direct Blue 199** powder using an analytical balance.

- **Dissolution:** a. Transfer the weighed powder into a beaker containing approximately 8 mL of high-purity water. b. Add a magnetic stir bar and place the beaker on a magnetic stirrer. c. Stir the solution gently until all the powder is completely dissolved. The solution should be clear and uniformly blue.
- **Volume Adjustment:** a. Carefully transfer the dissolved dye solution into a 10 mL volumetric flask. b. Rinse the beaker with a small amount of high-purity water and add the rinsewater to the volumetric flask to ensure a complete transfer of the dye. c. Add high-purity water to the flask until the bottom of the meniscus reaches the calibration mark.
- **Sterilization:** a. To ensure sterility and remove any particulate matter, filter the stock solution through a 0.22 μm syringe filter into a sterile, light-protected storage container.

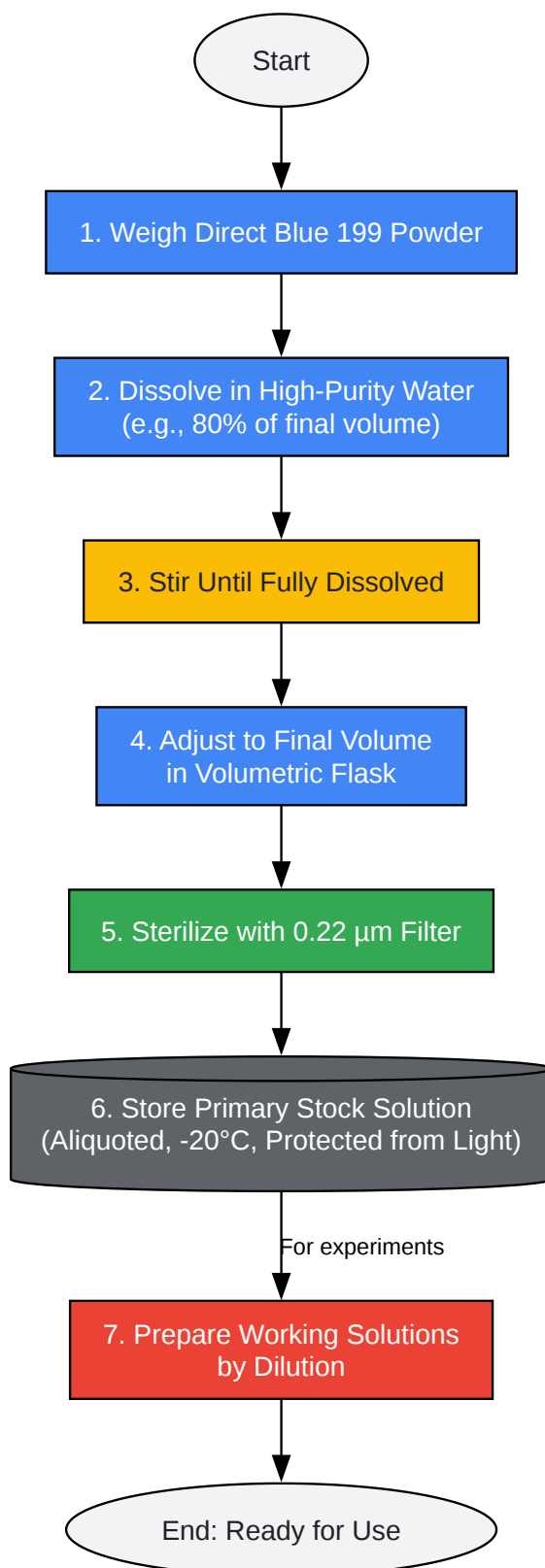
3.4. Preparation of Working Solutions (Example: 10 $\mu\text{g}/\text{mL}$)

- Perform a serial dilution from the 10 mg/mL primary stock solution.
- To prepare 1 mL of a 10 $\mu\text{g}/\text{mL}$ working solution, mix 1 μL of the 10 mg/mL primary stock solution with 999 μL of the desired buffer or solvent (e.g., PBS, cell culture medium).
- Vortex briefly to ensure homogeneity.

Storage and Stability

- **Primary Stock Solution:** Store the 10 mg/mL stock solution in sterile, light-protected (amber or foil-wrapped) containers.[4] It should be stored in a cool, dry place.[3] For long-term storage, aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and potential contamination, and store at -20°C .
- **Working Solutions:** It is recommended to prepare fresh working solutions from the stock solution for each experiment to ensure accuracy and consistency. If storage is necessary, keep them at 4°C for short-term use (up to one week).

Visualization of Experimental Workflow



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Caption: Workflow for preparing **Direct Blue 199** stock and working solutions.

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